

(3-Bromo-2-methylpropyl)benzene molecular weight and formula

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Compound of Interest

Compound Name: (3-Bromo-2-methylpropyl)benzene

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An In-depth Technical Guide on (3-Bromo-2-methylpropyl)benzene

This guide provides the fundamental physicochemical properties of **(3-Bromo-2-methylpropyl)benzene**, a halogenated alkylbenzene of interest in organic synthesis.

Core Molecular Data

The essential molecular information for **(3-Bromo-2-methylpropyl)benzene** is summarized below. This data is foundational for its use in further chemical reactions and analyses.

Property	Value
Molecular Formula	C ₁₀ H ₁₃ Br[1][2]
Molecular Weight	213.11 g/mol [3]
Monoisotopic Mass	212.02007 Da[1]

Structural and Identifier Information

(3-Bromo-2-methylpropyl)benzene is an organic compound where a 2-methylpropyl group, substituted with a bromine atom at the third position, is attached to a benzene ring.

Logical Relationship of Compound Properties

The following diagram illustrates the direct relationship between the chemical name, its empirical formula, and its calculated molecular weight.

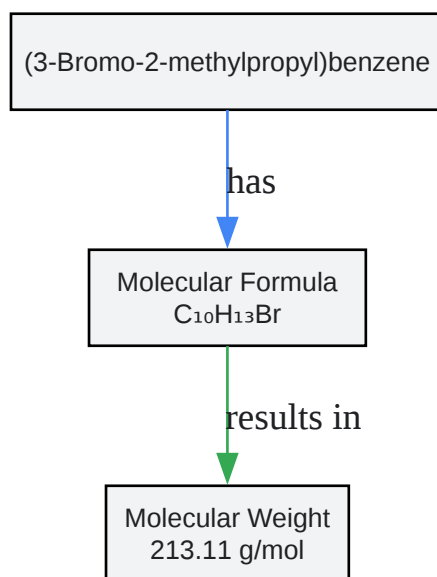


Figure 1. Core Properties of (3-Bromo-2-methylpropyl)benzene

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Caption: Relationship between compound name, formula, and molecular weight.

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References

- 1. PubChemLite - (3-bromo-2-methylpropyl)benzene (C₁₀H₁₃Br) [pubchemlite.lcsb.uni.lu]
- 2. 1-bromo-2-(1-methylpropyl)benzene [webbook.nist.gov]
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- To cite this document: BenchChem. [(3-Bromo-2-methylpropyl)benzene molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3279190#3-bromo-2-methylpropyl-benzene-molecular-weight-and-formula]

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